

A Technical Guide to Neoarctin B: Properties and Biological Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neoarctin B

Cat. No.: B132492

[Get Quote](#)

This technical guide provides a comprehensive overview of the available scientific data on **Neoarctin B**, a naturally occurring lignan. The document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. It summarizes the core physicochemical properties of **Neoarctin B** and explores the biological activities and potential mechanisms of action of related compounds isolated from its natural source.

Physicochemical Properties of Neoarctin B

Neoarctin B is a lignan that has been identified in plants of the *Arctium* genus. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	155969-67-8	[1] [2] [3]
Molecular Formula	C ₄₂ H ₄₆ O ₁₂	[1] [2]
Molecular Weight	742.8 g/mol	[1] [4]

Biological Activities of Related Lignans from *Arctium lappa*

While specific studies on the biological activity of **Neoarctin B** are limited in the reviewed literature, extensive research has been conducted on other lignans isolated from *Arctium lappa* (burdock). These studies provide a valuable context for the potential pharmacological profile of **Neoarctin B**.

2.1. Modulation of Multidrug Resistance in Cancer Cells

Several lignans from *Arctium lappa*, including arctigenin, matairesinol, arctiin, and various lappaols, have demonstrated the ability to reverse multidrug resistance (MDR) in cancer cell lines.^[1] The primary mechanism identified is the inhibition of P-glycoprotein (P-gp), an efflux pump that is frequently overexpressed in cancer cells and is responsible for expelling chemotherapeutic agents.^{[1][3]} By inhibiting P-gp, these lignans can increase the intracellular concentration and efficacy of cytotoxic drugs like doxorubicin.^[1]

2.2. Anti-inflammatory Effects

Lignans isolated from burdock seeds have been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-activated macrophages.^[4] Overproduction of NO is a key feature of inflammatory processes. The anti-inflammatory activity of lignans like arctigenin and diartigenin is associated with the inhibition of inducible nitric oxide synthase (iNOS) expression.^[4]

2.3. Anti-aging and Antioxidant Properties

Studies using the model organism *Caenorhabditis elegans* have revealed that lignans from *Arctium lappa* possess anti-aging and antioxidant properties.^[2] These compounds were found to extend the lifespan of the worms and improve their survival under oxidative stress.^[2] This effect is linked to their ability to scavenge free radicals.^[2]

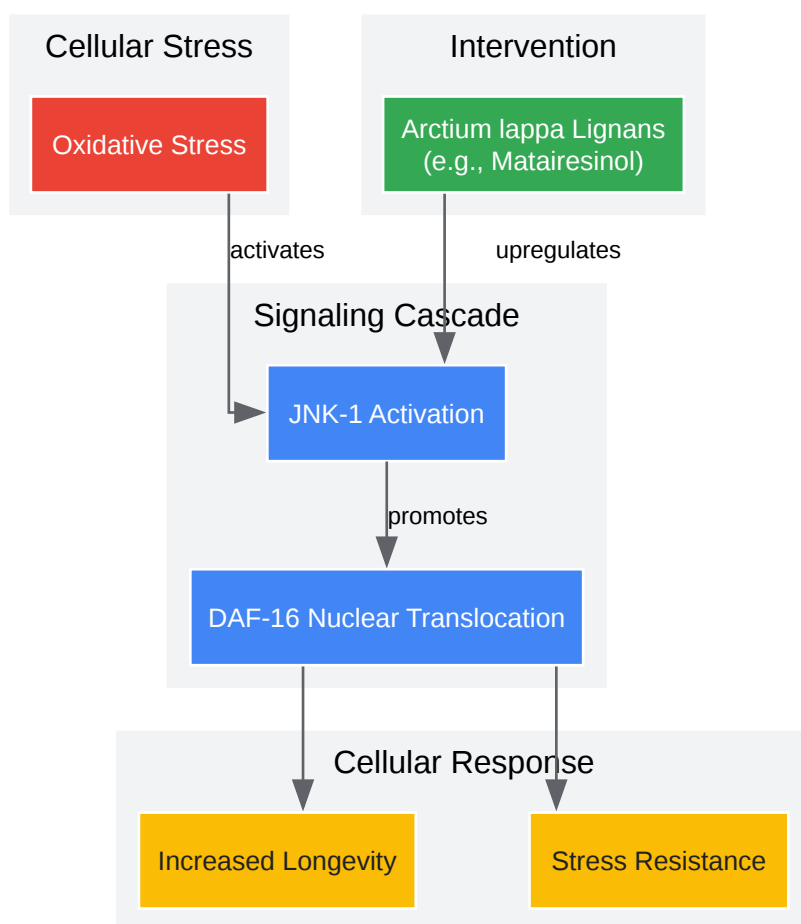
Potential Signaling Pathway Involvement of Related Lignans

Research into the mechanisms of action of *Arctium lappa* lignans has implicated their interaction with specific cellular signaling pathways.

The anti-aging effects observed in *C. elegans* are suggested to be mediated through the DAF-16 and JNK-1 signaling pathways.[2] The studied lignans were shown to induce the nuclear translocation of the DAF-16 transcription factor and up-regulate the expression of jnk-1.[2] This suggests that the longevity-promoting activity may be dependent on a JNK-1-DAF-16 signaling cascade.[2]

Below is a conceptual representation of a simplified signaling pathway potentially modulated by lignans from *Arctium lappa*, based on the findings in *C. elegans*.

Conceptual Signaling Pathway for *Arctium lappa* Lignans



[Click to download full resolution via product page](#)

Figure 1. Conceptual JNK-1/DAF-16 signaling pathway influenced by Arctium lappa lignans.

Experimental Methodologies

Detailed experimental protocols for the specific study of **Neoarctin B** are not readily available in the current body of literature. However, the methodologies employed in the research of other Arctium lappa lignans can serve as a valuable reference for future investigations.

4.1. Isolation of Lignans from Arctium lappa

A general procedure for the isolation of lignans from the seeds of Arctium lappa would typically involve the following steps:

- **Extraction:** The dried and powdered seeds are extracted with a solvent such as methanol.
- **Fractionation:** The crude extract is then partitioned between different immiscible solvents (e.g., water and ethyl acetate) to separate compounds based on polarity.
- **Chromatography:** The fractions enriched with lignans are subjected to a series of chromatographic techniques for purification. This may include:
 - **Column Chromatography:** Using silica gel or other stationary phases to perform initial separation.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** For the final purification of individual lignans.

4.2. P-glycoprotein Inhibition Assay

The ability of a compound to inhibit P-gp can be assessed using a fluorescent substrate accumulation assay:

- **Cell Culture:** A multidrug-resistant cancer cell line overexpressing P-gp (e.g., CEM/ADR 5000) is cultured under standard conditions.
- **Treatment:** The cells are pre-incubated with the test compound (e.g., a lignan) at various concentrations.

- **Substrate Addition:** A fluorescent P-gp substrate, such as rhodamine 123, is added to the cell culture.
- **Flow Cytometry:** After an incubation period, the intracellular fluorescence of rhodamine 123 is measured by flow cytometry. An increase in fluorescence in the presence of the test compound indicates inhibition of P-gp-mediated efflux.

4.3. *C. elegans* Lifespan Assay

To evaluate the effect of a compound on the lifespan of *C. elegans*:

- **Synchronization:** A population of age-synchronized worms is obtained.
- **Treatment:** The synchronized worms are transferred to nematode growth medium (NGM) plates containing the test compound.
- **Monitoring:** The worms are observed daily, and the number of living and dead individuals is recorded.
- **Data Analysis:** Survival curves are generated, and statistical analysis is performed to determine if the test compound significantly extends the mean lifespan compared to a control group.

Conclusion

Neoarctin B is a defined chemical entity with a known CAS number and molecular weight. While direct biological data for **Neoarctin B** is scarce, the extensive research on other lignans from its source, *Arctium lappa*, suggests a range of potential pharmacological activities, including the modulation of multidrug resistance, anti-inflammatory effects, and anti-aging properties. The signaling pathways implicated in the action of these related compounds, such as the JNK-1/DAF-16 pathway, provide a foundation for future mechanistic studies of **Neoarctin B**. The experimental protocols outlined here offer a starting point for researchers aiming to elucidate the specific biological functions of this and other related natural products. Further investigation is warranted to determine the precise role and therapeutic potential of **Neoarctin B**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Natural lignans from *Arctium lappa* modulate P-glycoprotein efflux function in multidrug resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Natural lignans from *Arctium lappa* as antiaging agents in *Caenorhabditis elegans* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Neoarctin B: Properties and Biological Context]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132492#neoarctin-b-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com